

biodegradation and metabolism of 6:2 FTOH in soil

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An In-depth Technical Guide on the Biodegradation and Metabolism of **6:2 Fluorotelomer Alcohol** (6:2 FTOH) in Soil

Introduction

6:2 Fluorotelomer alcohol [F(CF₂)₆CH₂CH₂OH], or 6:2 FTOH, is a significant polyfluoroalkyl substance (PFAS) utilized in the manufacturing of surfactants and fluorinated polymers.[1] As a precursor to persistent perfluoroalkyl acids (PFAAs), its environmental fate, particularly in soil, is of critical concern.[2] The biotransformation of 6:2 FTOH in soil ecosystems can lead to the formation of various transient intermediates and stable terminal products, contributing to the environmental burden of PFAS. This guide provides a comprehensive overview of the current scientific understanding of 6:2 FTOH biodegradation and metabolism in soil, intended for researchers and professionals in environmental science and drug development.

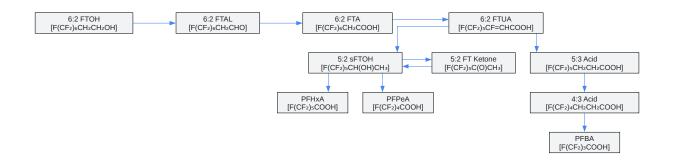
Aerobic Biodegradation Pathways of 6:2 FTOH in Soil

The aerobic biodegradation of 6:2 FTOH in soil is a complex process involving multiple transformation steps. The primary degradation half-life of 6:2 FTOH in aerobic soil has been observed to be less than two days.[3] The process generally initiates with the oxidation of the alcohol group, leading to a cascade of intermediates and culminating in the formation of stable poly- and perfluoroalkyl carboxylic acids (PFCAs).



A key intermediate in this process is the 5:3 polyfluorinated acid (5:3 acid or 5:3 FTCA) [F(CF₂)₅CH₂COOH].[3][4][5] Other significant transient and terminal metabolites include perfluorohexanoic acid (PFHxA), perfluoropentanoic acid (PFPeA), and perfluorobutanoic acid (PFBA).[3][6][7] The formation of these shorter-chain PFCAs indicates that multiple -CF₂-groups are removed during microbial biodegradation.[3] Notably, the yield of PFPeA has been found to be greater than that of PFHxA in some soil studies, suggesting a preference for alternate degradation pathways compared to other fluorotelomer alcohols like 8:2 FTOH.[3][8]

The biodegradation of 6:2 FTOH can also be influenced by the presence of other substances. For instance, the aerobic soil biotransformation of 6:2 fluorotelomer iodide (6:2 FTI), a raw material for 6:2 FTOH production, leads to 6:2 FTOH as a key intermediate before further degradation.[9]



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Aerobic biodegradation pathway of 6:2 FTOH in soil.

Quantitative Data on 6:2 FTOH Biodegradation

The molar yields of 6:2 FTOH metabolites vary depending on the experimental conditions and duration. The following tables summarize quantitative data from various soil biodegradation



studies.

Table 1: Molar Yield of 6:2 FTOH and its Metabolites in Aerobic Soil Over 180 Days[3]

Compound	Chemical Formula	Molar Yield (%) at Day 180
6:2 FTOH	F(CF ₂) ₆ CH ₂ CH ₂ OH	3
5:2 sFTOH	F(CF2)5CH(OH)CH3	7
5:3 Acid	F(CF2)5CH2CH2COOH	15
4:3 Acid	F(CF ₂) ₄ CH ₂ CH ₂ COOH	1
PFHxA	F(CF2)5COOH	8
PFPeA	F(CF ₂) ₄ COOH	30
PFBA	F(CF₂)₃COOH	2

Overall mass balance was approximately 67% at day 180.[3]

Table 2: Molar Yield of Transformation Products from [14C] 6:2 FTOH in a Flow-Through Soil System after 84 Days[4]

Compound/Fraction	Molar Yield (%) or % of ¹⁴ C Dosed	Location
5:2 sFTOH	16	Airflow
5:3 Acid	12	Soil
PFHxA	4.5	Soil
PFPeA	4.2	Soil
[¹⁴ C] 6:2 FTOH	14	Airflow
1 ⁴ CO ₂	6	Airflow
Soil-Bound Residues	25	Soil
Soil Extractable	16	Soil



The half-life of [14C] 6:2 FTOH was 1.3 days. Overall 14C mass balance was 77-87%.[4]

Table 3: Molar Yield of Carboxylate Products from 6:2 FTI Aerobic Soil Biotransformation after 91 Days[9]

Compound	Chemical Formula	Molar Yield (%) at Day 91
5:3 Acid	F(CF2)5CH2CH2COOH	16
4:3 Acid	F(CF2)4CH2CH2COOH	3.0
PFHpA	F(CF2)6COOH	16
PFHxA	F(CF₂)₅COOH	3.8
PFPeA	F(CF ₂) ₄ COOH	20

6:2 FTOH is a key intermediate in this pathway. Total recovery of these carboxylates was 59 mol %.[9]

Table 4: Molar Yield of Terminal Transformation Products of 6:2 FTOH in a Landfill Soil Microbial Culture after 32 Days[5]

Compound	Chemical Formula	Molar Yield (%) at Day 32
5:3 Acid (FTCA)	F(CF ₂) ₅ CH ₂ CH ₂ COOH	12.5
PFHxA	F(CF₂)₅COOH	2.0
PFPeA	F(CF ₂) ₄ COOH	1.6
PFBA	F(CF ₂) ₃ COOH	1.7
TFA	CF₃COOH	2.3

Experimental Protocols

Detailed methodologies are crucial for the accurate study of 6:2 FTOH biodegradation. The following sections outline typical experimental protocols based on cited literature.



Soil Incubation and Dosing

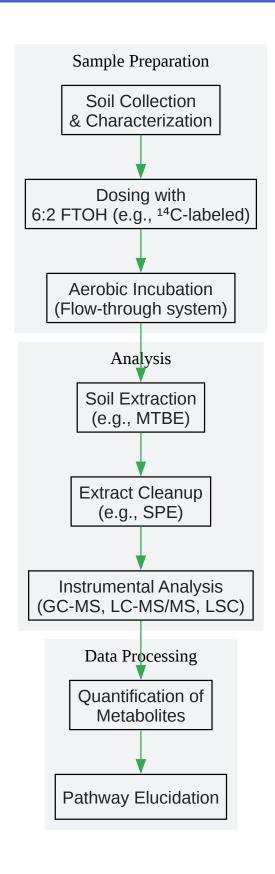
A common method for studying the biodegradation of 6:2 FTOH is through soil incubation experiments.[4] These experiments often utilize a flow-through soil incubation system to monitor volatile products.[4] Soil samples, characterized by properties such as pH and organic matter content, are dosed with 6:2 FTOH.[7][8] To trace the transformation of the parent compound, radiolabeled 6:2 FTOH, such as [1,2-14C] 6:2 FTOH, is often used.[4] The incubation is carried out under controlled aerobic conditions for a specified period, ranging from several weeks to months.[3][4]

Sample Extraction and Analysis

At various time points, soil samples are extracted to analyze the concentrations of 6:2 FTOH and its metabolites. A common extraction solvent is methyl tert-butyl ether (MTBE).[10][11] The extracts are then analyzed using sensitive analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is well-suited for the analysis of volatile compounds like FTOHs.[10] Operation in positive chemical ionization (PCI) mode can enhance sensitivity and selectivity.[10]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS is a powerful
 tool for quantifying the non-volatile acidic metabolites of 6:2 FTOH.[4][12] It is often operated
 in negative electrospray ionization mode with multiple reaction monitoring (MRM) for high
 specificity.[12]
- Radiochemical Analysis: When using radiolabeled 6:2 FTOH, techniques like liquid scintillation counting and liquid chromatography/accurate radioisotope counting (LC/ARC) are employed to quantify the parent compound and its radiolabeled metabolites.[4] Thermal combustion can be used to recover soil-bound residues.[4]





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Typical experimental workflow for 6:2 FTOH soil studies.



Factors Influencing Biodegradation

Several factors can influence the rate and pathways of 6:2 FTOH biodegradation in soil.

- Redox Conditions: Aerobic conditions generally promote faster degradation of FTOHs compared to anaerobic conditions.[6]
- Microbial Community: The composition and activity of the soil microbiome are critical.
 Bioaugmentation with specific strains, such as Rhodococcus jostii RHA1, has been shown to enhance the transformation of 6:2 FTOH.[1] Different carbon source amendments can also promote the biodegradation of 6:2 FTOH by enriching for specific microbial populations.[2]
- Root Exudates: The presence of plant roots and their exudates can enhance the defluorination of 6:2 FTOH in the rhizosphere.[1] This suggests that rhizoremediation could be a promising approach for PFAS-contaminated soils.[1]

Conclusion

The biodegradation of 6:2 FTOH in soil is a multifaceted process that leads to the formation of a variety of polyfluorinated and perfluorinated carboxylic acids. While the primary degradation of 6:2 FTOH can be rapid, the resulting terminal metabolites, such as PFHxA and PFPeA, are highly persistent in the environment. Understanding the intricate pathways and the factors that influence them is essential for assessing the environmental risks associated with 6:2 FTOH and for developing effective remediation strategies for PFAS-contaminated sites. Further research is needed to fully elucidate the microbial and enzymatic mechanisms driving these transformations and to quantify the formation of these persistent products under a wider range of environmental conditions.

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References

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- 1. Root exudates enhanced 6:2 FTOH defluorination, altered metabolite profiles and shifted soil microbiome dynamics PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. battelle.org [battelle.org]
- 3. 6-2 Fluorotelomer alcohol aerobic biodegradation in soil and mixed bacterial culture -PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Aerobic biodegradation of [14C] 6:2 fluorotelomer alcohol in a flow-through soil incubation system PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fluorochemicals biodegradation as a potential source of trifluoroacetic acid (TFA) to the environment PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Chemical transformation, exposure assessment, and policy implications of fluorotelomer alcohol partitioning from consumer products to the indoor and o ... Environmental Science: Advances (RSC Publishing) DOI:10.1039/D4VA00019F [pubs.rsc.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Degradation and Plant Transfer Rates of Seven Fluorotelomer Precursors to Perfluoroalkyl Acids and F-53B in a Soil-Plant System with Maize (Zea mays L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Aerobic soil biotransformation of 6:2 fluorotelomer iodide PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Analysis of Legacy and Novel Neutral Per- and Polyfluoroalkyl Substances in Soils from an Industrial Manufacturing Facility PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
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